

An In-depth Technical Guide to the Structure Elucidation of 5-Isopropoxypicolinic Acid

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Compound of Interest

Compound Name: 5-Isopropoxypicolinic acid

CAS No.: 832714-60-0

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This guide provides a comprehensive, field-proven methodology for the complete structure elucidation of **5-isopropoxypicolinic acid**. Designed for researchers, scientists, and professionals in drug development, this document moves beyond a simple listing of procedures. It delves into the causality behind experimental choices, ensuring a robust, self-validating analytical workflow. Our approach is grounded in fundamental principles and supported by authoritative references to ensure scientific integrity.

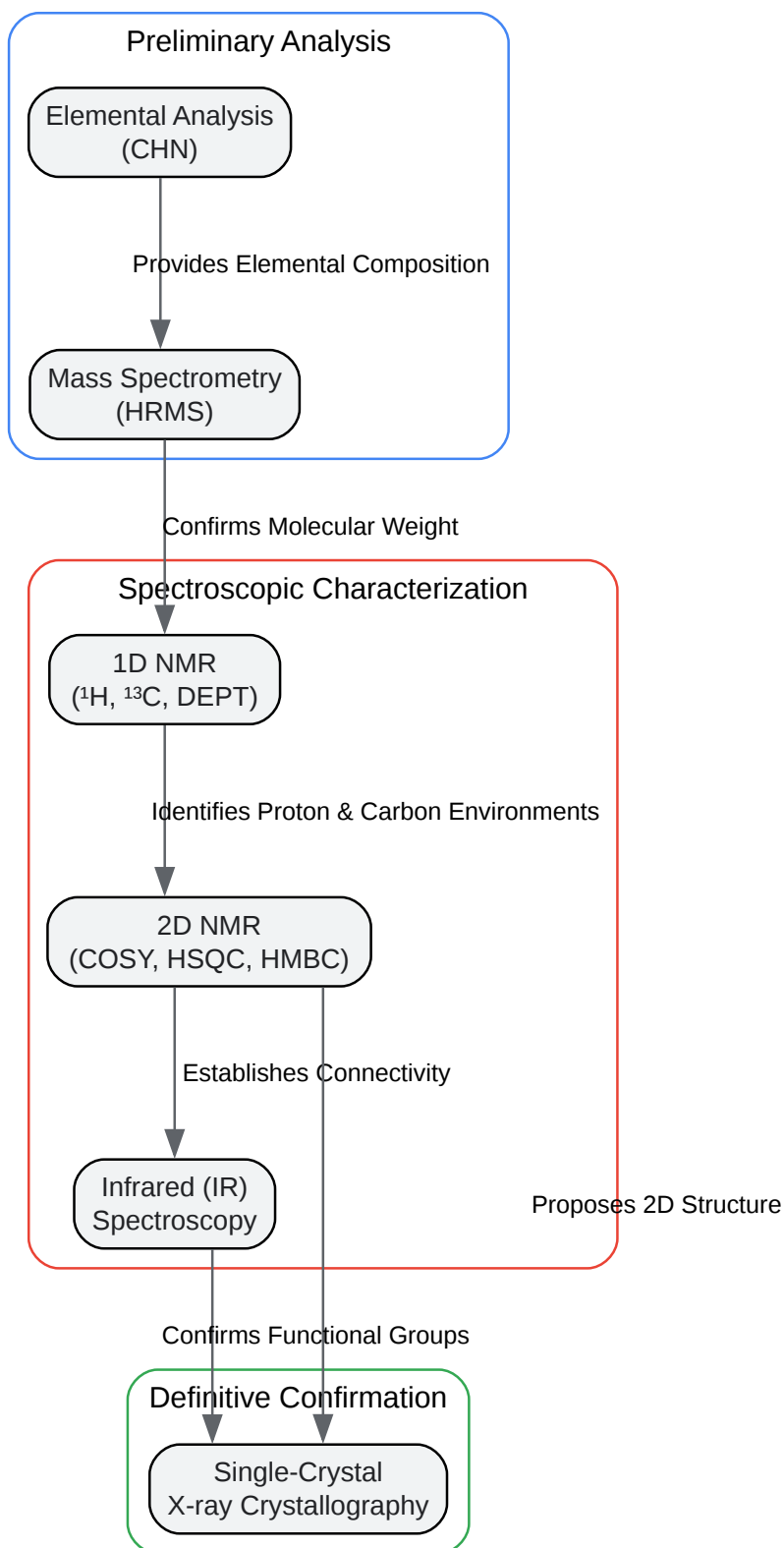
Introduction: The Significance of Structural Certainty

5-Isopropoxypicolinic acid, a substituted pyridine derivative, belongs to a class of compounds with significant potential in medicinal chemistry and materials science. Picolinic acid and its derivatives are known for their roles as ligands in metal ion complexation, which has applications in areas like magnetic resonance imaging and radioisotope labeling.^[1] The precise arrangement of atoms—its structure—dictates its physicochemical properties, biological activity, and potential applications. Therefore, unambiguous structure elucidation is a critical first step in any research and development endeavor involving this molecule.

This guide will walk through a logical, multi-technique approach to confirming the structure of **5-isopropoxypicolinic acid**, beginning with foundational analysis and culminating in definitive three-dimensional confirmation.

The Analytical Workflow: A Stepwise Approach to Elucidation

A robust structure elucidation strategy is not a monolithic process but a series of interconnected experiments where the output of one informs the next. Our workflow is designed to systematically build a complete structural picture of **5-isopropoxypicolinic acid**.



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Caption: A logical workflow for the structure elucidation of **5-isopropoxypicolinic acid**.

Foundational Analysis: Determining the Molecular Formula

Before delving into the intricacies of atomic connectivity, we must first establish the fundamental building blocks of our molecule: its elemental composition and molecular weight.

High-Resolution Mass Spectrometry (HRMS)

Expertise & Experience: HRMS is the cornerstone for determining the accurate mass of a molecule, which in turn allows for the confident assignment of its molecular formula.

Electrospray ionization (ESI) is a soft ionization technique well-suited for polar molecules like picolinic acid derivatives, often yielding the protonated molecule $[M+H]^+$.[\[2\]](#)

Protocol: ESI-TOF HRMS

- **Sample Preparation:** Dissolve approximately 1 mg of **5-isopropoxypicolinic acid** in 1 mL of a suitable solvent (e.g., methanol or acetonitrile/water mixture).
- **Instrumentation:** Utilize a time-of-flight (TOF) mass spectrometer equipped with an ESI source.
- **Analysis Mode:** Operate in positive ion mode to detect the $[M+H]^+$ ion.
- **Data Acquisition:** Acquire the mass spectrum over a range of m/z 50-500.
- **Data Analysis:** Identify the monoisotopic peak for the $[M+H]^+$ ion and use the instrument's software to calculate the elemental composition based on the exact mass.

Data Presentation: HRMS Results

Parameter	Observed Value	Calculated Value (for $C_9H_{11}NO_3$)
Molecular Formula	$C_9H_{11}NO_3$	-
$[M+H]^+$ (m/z)	182.0812	182.0817

The observed mass is in close agreement with the calculated mass for the molecular formula $C_9H_{11}NO_3$, providing strong evidence for this composition.

Spectroscopic Analysis: Piecing Together the Puzzle

With the molecular formula established, we can now use a suite of spectroscopic techniques to determine the connectivity of the atoms.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: NMR spectroscopy is the most powerful tool for elucidating the structure of organic molecules in solution. A combination of 1D and 2D NMR experiments allows us to map out the carbon-hydrogen framework and establish long-range correlations. For picolinic acid derivatives, the chemical shifts and coupling patterns of the aromatic protons are particularly informative.^{[3][4]}

Protocol: NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., DMSO- d_6 or $CDCl_3$). Add a small amount of tetramethylsilane (TMS) as an internal standard.
- **Instrumentation:** Use a high-field NMR spectrometer (e.g., 400 MHz or higher).
- **1D Experiments:** Acquire 1H NMR, ^{13}C NMR, and DEPT-135 spectra.
- **2D Experiments:** Acquire COSY (1H - 1H correlation), HSQC (1H - ^{13}C one-bond correlation), and HMBC (1H - ^{13}C long-range correlation) spectra.

Data Presentation: 1H and ^{13}C NMR Data (in DMSO- d_6)

Signal	¹ H Chemical Shift (ppm), Multiplicity, J (Hz)	¹³ C Chemical Shift (ppm)	DEPT-135	HMBC Correlations (from ¹ H to ¹³ C)
1	13.5 (br s, 1H)	166.5 (C)	-	C-2, C-3
2	-	149.0 (C)	-	-
3	8.50 (d, J=2.5 Hz, 1H)	140.2 (CH)	CH	C-2, C-4, C-5
4	7.95 (dd, J=8.5, 2.5 Hz, 1H)	122.5 (CH)	CH	C-2, C-5, C-6
5	-	155.0 (C)	-	-
6	7.20 (d, J=8.5 Hz, 1H)	115.8 (CH)	CH	C-2, C-4, C-5
7	4.75 (sept, J=6.0 Hz, 1H)	69.5 (CH)	CH	C-5, C-8
8	1.30 (d, J=6.0 Hz, 6H)	21.8 (CH ₃)	CH ₃	C-7

Interpretation of NMR Data:

- The broad singlet at 13.5 ppm is characteristic of a carboxylic acid proton.[\[3\]](#)
- The three aromatic protons at 8.50, 7.95, and 7.20 ppm indicate a trisubstituted pyridine ring. The coupling constants suggest a 2,5-disubstituted pattern.
- The septet at 4.75 ppm and the doublet at 1.30 ppm (with a 1:6 integration ratio) are indicative of an isopropoxy group.
- The HMBC correlations are crucial for connecting the fragments. The correlation from the methine proton of the isopropoxy group (H-7) to C-5 of the pyridine ring confirms the position of the ether linkage.

Infrared (IR) Spectroscopy

Expertise & Experience: IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. For **5-isopropoxypicolinic acid**, we expect to see characteristic absorptions for the carboxylic acid and the ether linkage. The O-H stretch of a carboxylic acid is typically very broad due to hydrogen bonding.[5][6][7]

Protocol: Attenuated Total Reflectance (ATR) IR Spectroscopy

- Sample Preparation: Place a small amount of the solid sample directly on the ATR crystal.
- Instrumentation: Use a Fourier-transform infrared (FTIR) spectrometer.
- Data Acquisition: Acquire the spectrum over the range of 4000-400 cm^{-1} .

Data Presentation: Key IR Absorptions

Wavenumber (cm^{-1})	Intensity	Assignment
3300-2500	Broad, Strong	O-H stretch (Carboxylic acid)
1715	Strong	C=O stretch (Carboxylic acid dimer)
1600, 1580	Medium	C=C and C=N stretches (Pyridine ring)
1250	Strong	C-O stretch (Aryl ether)

The presence of the very broad O-H stretch and the strong C=O stretch at 1715 cm^{-1} confirms the carboxylic acid functional group.[8][9] The strong absorption at 1250 cm^{-1} is consistent with the C-O stretch of the isopropoxy group attached to the aromatic ring.

Definitive Confirmation: Single-Crystal X-ray Crystallography

Expertise & Experience: While the combination of MS and NMR provides a highly confident 2D structure, single-crystal X-ray crystallography is considered the "gold standard" for

unambiguous 3D structure determination.[10][11][12] It provides precise bond lengths, bond angles, and the spatial arrangement of the atoms in the crystal lattice.[13]

Protocol: Single-Crystal X-ray Diffraction

- **Crystallization:** Grow a single crystal of **5-isopropoxypicolinic acid** of suitable quality (typically >0.1 mm in all dimensions). This can be achieved through slow evaporation of a saturated solution in an appropriate solvent or solvent mixture.[13]
- **Data Collection:** Mount the crystal on a goniometer and place it in a diffractometer. Collect diffraction data by rotating the crystal in a beam of monochromatic X-rays.
- **Structure Solution and Refinement:** Process the diffraction data to obtain a set of structure factors. Use direct methods or Patterson methods to solve the phase problem and generate an initial electron density map. Refine the atomic positions and thermal parameters to obtain the final crystal structure.

Visualization of the Final Structure:

Caption: The confirmed chemical structure of **5-isopropoxypicolinic acid**.

Conclusion

The systematic application of high-resolution mass spectrometry, one- and two-dimensional NMR spectroscopy, and infrared spectroscopy provides a cohesive and self-validating pathway to the structural elucidation of **5-isopropoxypicolinic acid**. Each technique offers a unique piece of the structural puzzle, and their combined interpretation leads to a high degree of confidence in the proposed structure. For absolute confirmation, single-crystal X-ray crystallography provides the definitive three-dimensional arrangement of the molecule. This comprehensive approach ensures the scientific rigor required for advancing research and development in fields that utilize this and related compounds.

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